

Determining the Soil Degradation Rate of Chlorpyrifos-methyl: A Technical Guide

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Compound of Interest

Compound Name: Chlorpyrifos-methyl

Cat. No.: B1668853

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This guide provides a comprehensive protocol for determining the soil degradation rate of **chlorpyrifos-methyl**, an organophosphate insecticide. The methodologies outlined are synthesized from established international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), and peer-reviewed scientific literature. This document is intended for researchers, scientists, and professionals in environmental science and drug development.

Physicochemical Properties of Chlorpyrifos-methyl

A foundational understanding of **chlorpyrifos-methyl**'s properties is crucial for designing and interpreting soil degradation studies. Key physicochemical data are summarized below.

Property	Value	Reference
Chemical Name	O,O-Dimethyl O-3,5,6-trichloro-2-pyridyl phosphorothioate	[1]
CAS Registry Number	5598-13-0	[2]
Molecular Formula	C ₇ H ₇ Cl ₃ NO ₃ PS	[2]
Molecular Weight	322.5 g/mol	[1][3]
Physical State	White granular crystalline solid	[1]
Water Solubility	4.0 mg/L at 25°C	[3]
Vapor Pressure	4.22 × 10 ⁻⁵ mm Hg at 25°C	[1]
Melting Point	45.5-46.5°C	[1]

Soil Degradation Kinetics of Chlorpyrifos-methyl

The degradation of **chlorpyrifos-methyl** in soil typically follows first-order kinetics. The primary metrics used to quantify the degradation rate are the DT₅₀ (time for 50% dissipation) and DT₉₀ (time for 90% dissipation). These values are influenced by soil type, moisture, and temperature.

Soil Type	DT ₅₀ (days)	DT ₉₀ (days)
Speyer 2.2	3.6	39.3
Marcham sandy loam	1.4	38.0
Marcham sandy clay loam	0.63	17.3

Data sourced from a 2009
JMPR report.[4]

Experimental Protocol: Aerobic Soil Degradation

This protocol is based on the principles outlined in the OECD Guideline for the Testing of Chemicals, No. 307: "Aerobic and Anaerobic Transformation in Soil".[5][6][7]

Soil Selection and Characterization

- Soil Sourcing: Collect fresh soil from a location with no prior history of **chlorpyrifos-methyl** application. The top 20 cm layer is typically used.^[7]
- Sieving: Air-dry the soil at room temperature and sieve it through a 2 mm mesh to remove stones and large debris.
- Characterization: Before initiating the study, characterize the soil for the following parameters:
 - Textural composition (% sand, silt, clay)
 - pH
 - Organic carbon content (%)
 - Cation exchange capacity (CEC)
 - Water holding capacity (WHC) at pF 2.5 (field capacity)
 - Microbial biomass

Test Substance and Application

- Test Substance: Use analytical grade **chlorpyrifos-methyl**. For detailed transformation studies and mass balance, ¹⁴C-labeled **chlorpyrifos-methyl** is recommended.^[6]
- Application: The test substance should be applied to the soil samples at a concentration equivalent to the maximum recommended field application rate. The application should be as uniform as possible.

Incubation Conditions

- Moisture: Adjust the soil moisture to 40-60% of the maximum water holding capacity (MWHC).
- Temperature: Incubate the treated soil samples in the dark at a constant temperature, typically 20 ± 2°C.^[6]

- Aeration: Ensure continuous aeration with CO₂-free, humidified air to maintain aerobic conditions. The outflowing air should be passed through traps (e.g., ethylene glycol and potassium hydroxide solution) to capture volatile organic compounds and ¹⁴CO₂.^[6]
- Control Samples:
 - Untreated Controls: Soil samples incubated under the same conditions without the test substance to monitor microbial activity.
 - Sterile Controls: Sterilized soil samples (e.g., by autoclaving or gamma irradiation) treated with the test substance to differentiate between microbial and chemical degradation.^[6]

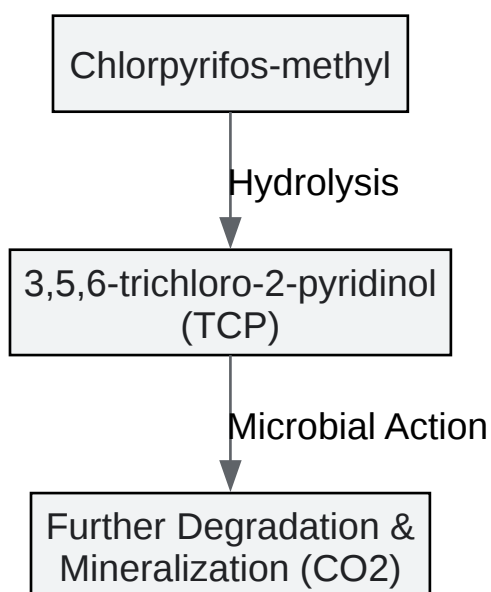
Sampling and Analysis

- Sampling Schedule: Collect triplicate samples at appropriate time intervals. A typical schedule includes day 0, 1, 3, 7, 14, 30, 60, 90, and 120, or until at least 90% of the substance has degraded.^[6]
- Extraction: Extract **chlorpyrifos-methyl** and its transformation products from the soil samples using an appropriate organic solvent (e.g., acetonitrile, ethyl acetate). The extraction efficiency should be validated.
- Analytical Quantification: Analyze the extracts using a suitable chromatographic method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS). For radiolabeled studies, Liquid Scintillation Counting (LSC) is used to quantify radioactivity in extracts and soil residues.^[6]

Visualization of Pathways and Workflows

Degradation Pathway of Chlorpyrifos-methyl

The primary degradation pathway of **chlorpyrifos-methyl** in soil is the hydrolysis of the phosphate ester bond, leading to the formation of 3,5,6-trichloro-2-pyridinol (TCP).

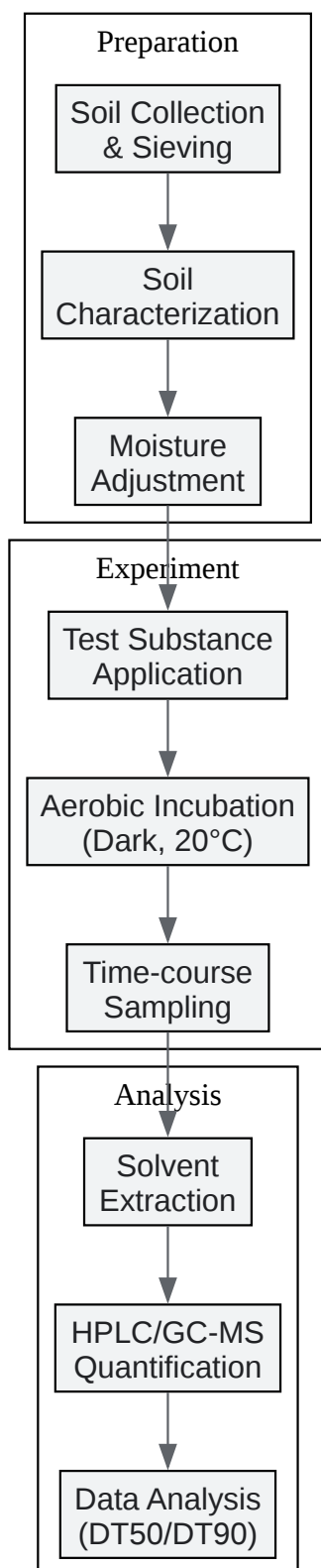


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Caption: Primary degradation pathway of **Chlorpyrifos-methyl** in soil.

Experimental Workflow

The following diagram illustrates the key steps in a typical soil degradation study.



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Caption: Workflow for determining the soil degradation rate.

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